

carbon-fluorine bonds in 2-(Perfluorodecyl)ethanol

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Compound Focus: 2-(Perfluorodecyl)ethanol

CAS No.: 865-86-1

Cat. No.: S773546

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Molecular Profile of 2-(Perfluorodecyl)ethanol

This compound is part of the Per- and Polyfluoroalkyl Substances (PFAS) family. Its structure features a long, fully fluorinated carbon chain (perfluorodecyl) attached to a hydrophilic ethanol group, creating a surfactant with a fluorinated tail [1] [2].

Property	Description
CAS Number	865-86-1 [1] [2]
Molecular Formula	C ₁₂ H ₅ F ₂₁ O [1] [2]
Molecular Weight	564.13 g/mol [1] [2]
IUPAC Name	3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,12,12,12-henicosafuorododecan-1-ol [2]
Alternate Name	1H,1H,2H,2H-Perfluorododecan-1-ol [1]
SMILES	C(CO)C(C(C(C(C(C(C(C(C(C(C(F)(F)F)(F)F)(F)F)(F)F)(F)F)(F)F)(F)F)(F)F)(F)F)(F)F [2]

Property	Description
Key Feature	Long perfluorodecyl chain with a terminal ethanol group [2]

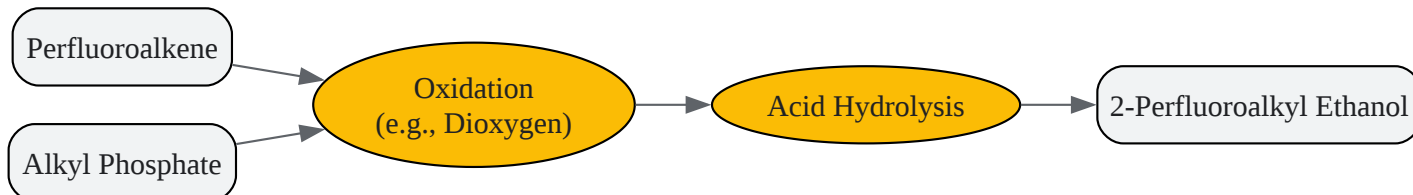
Synthesis and Key Chemical Reactions

Synthesis of 2-Perfluoroalkyl Ethanols

One patented synthesis method involves a multi-step process [3]:

- **Initial Coupling:** A perfluoroalkene is reacted with an alkyl phosphate.
- **Oxidation:** The intermediate product is oxidized, for example, with dioxygen.
- **Acid Hydrolysis:** The final step involves acid hydrolysis to yield the 2-perfluoroalkyl ethanol.

The diagram below illustrates this synthesis workflow.



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Synthesis workflow for 2-Perfluoroalkyl Ethanols [3]

Esterification and Etherification

The hydroxyl group (-OH) of **2-(Perfluorodecyl)ethanol** allows for characteristic alcohol reactions [2]:

- **Esterification:** It reacts with carboxylic acids to form esters.
- **Etherification:** It can form ethers by reacting with other alcohols in the presence of acid catalysts.

Applications and Environmental Impact

Industrial and Research Applications

The compound's fluorinated tail grants unique properties, leading to several specialized uses [1] [2]:

Application Domain	Specific Use
Surfactants & Emulsions	Surface-active agent in aqueous solutions and emulsion production [1].
Materials Science	Lubricant, corrosion inhibitor for metals, and stabilizer in polymer synthesis [1].
Specialized Chemistry	Solubilizing agent and a raw material for synthesizing other polymers [1] [2].

Environmental and Health Considerations

As a PFAS compound, **2-(Perfluorodecyl)ethanol** has significant environmental concerns [2]:

- Environmental Persistence:** The strong C-F bonds make it highly resistant to chemical, thermal, and biological degradation [1] [2].
- Bioaccumulation:** It can accumulate in biological tissues due to its hydrophobic nature [2].
- Potential Toxicity:** Research indicates potential for endocrine disruption and other toxic effects on living organisms [2].

Experimental Protocol: Synthesis via Esterification

A detailed patent (CN103772150A) describes a laboratory-scale synthesis of perfluoroalkyl ethanol through esterification, offering a practical experimental methodology [4].

Materials and Setup

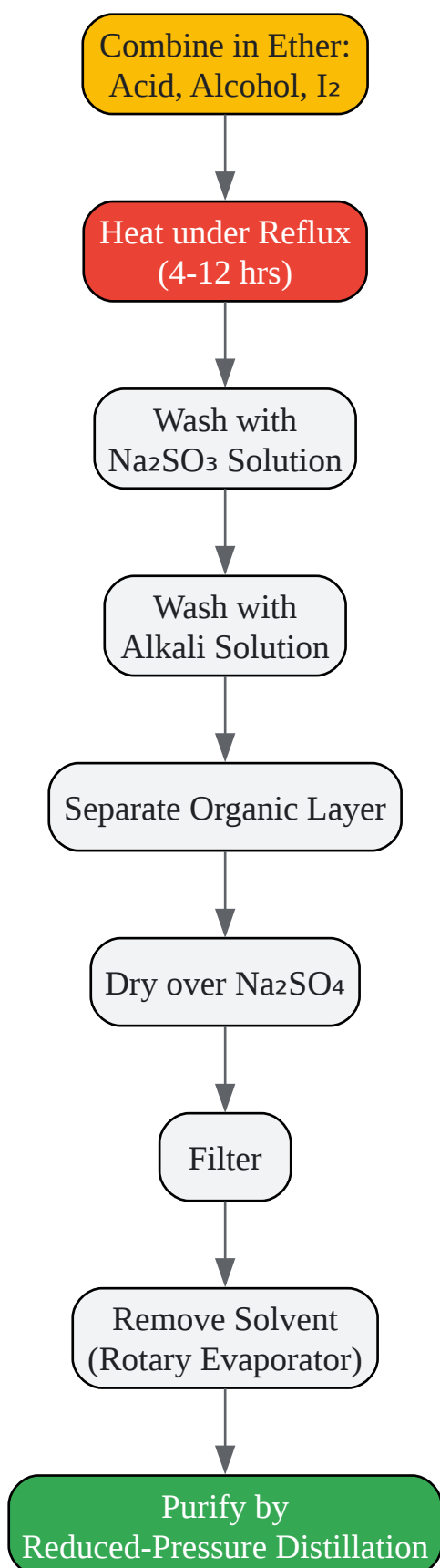
- Reactants:** Perfluoroalkyl carboxylic acid, alcohol (e.g., methanol, ethanol, isopropanol, n-butanol).
- Catalyst:** Iodine.
- Solvent:** Diethyl ether.

- **Apparatus:** Standard glassware (flask, condenser, stirrer), heating mantle, separation funnel, distillation setup, and drying equipment.

Step-by-Step Procedure

- **Reaction:** In a flask, combine the perfluoroalkyl carboxylic acid, alcohol, and a catalytic amount of iodine in diethyl ether. Heat the mixture under reflux with stirring for 4-12 hours [4].
- **Washing:** After the reaction is complete, wash the mixture with an aqueous solution of sodium sulfite (Na_2SO_3) to remove iodine, followed by a wash with an aqueous alkali solution (e.g., sodium carbonate, potassium carbonate, or lithium hydroxide) to neutralize any residual acid [4].
- **Separation:** Transfer the mixture to a separation funnel, separate the organic layer, and dry it over anhydrous sodium sulfate (Na_2SO_4) [4].
- **Solvent Removal:** Filter off the solid drying agent and use a rotary evaporator to remove the diethyl ether solvent under reduced pressure (decompression distillation) [4].
- **Distillation:** Finally, purify the crude product by distillation under reduced pressure to obtain the pure perfluoroalkyl ethanol [4].

The experimental workflow is summarized in the diagram below.



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Experimental workflow for synthesizing perfluoroalkyl ethanol [4]

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References

1. 2-(Perfluorodecyl)ethanol | CAS 865-86-1 [scbt.com]
2. 2-(Perfluorodecyl)ethanol - 865-86-1 [vulcanchem.com]
3. Process for the preparation of 2-perfluoroalkyl ethanols [patents.google.com]
4. CN103772150A - Perfluoroalkyl ethanol preparation method [patents.google.com]

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